

ZAP-180013 stock solution preparation and storage

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Compound of Interest

Compound Name: ZAP-180013

Cat. No.: B1683543

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Application Notes and Protocols: ZAP-180013 For Researchers, Scientists, and Drug Development Professionals

Introduction

ZAP-180013 is a potent and specific inhibitor of the Zeta-chain-associated protein kinase 70 (ZAP-70), a critical component of the T-cell receptor (TCR) signaling pathway.^{[1][2][3]} By disrupting the interaction between the ZAP-70 SH2 domain and immunoreceptor tyrosine-based activation motifs (ITAMs), **ZAP-180013** effectively blocks T-cell activation.^{[1][2][4]} This mechanism of action makes it a valuable tool for studying autoimmune diseases and T-cell mediated immune responses. Proper preparation and storage of **ZAP-180013** stock solutions are crucial for ensuring experimental reproducibility and accuracy. These application notes provide detailed protocols for the preparation and storage of **ZAP-180013**.

Data Presentation

Table 1: Solubility and Storage of **ZAP-180013**

Parameter	Solvent	Concentration/Con dition	Notes
Solubility	DMSO	Up to 550.26 mM (250 mg/mL)[5]	Requires sonication for complete dissolution.[2][5] Use fresh, anhydrous DMSO as the compound is moisture sensitive.[3]
DMSO	100 mM (45.43 mg/mL)[1][6]	A commonly used stock concentration.	
Ethanol	4 mg/mL	-	
Water	Insoluble[3]	-	
Storage of Solid Compound	-20°C	Up to 3 years[3]	Store in a dry, dark place.[2]
Storage of Stock Solution	-20°C	Up to 1 month[3][4][5][7]	Aliquot to avoid repeated freeze-thaw cycles.[3][7][8]
-80°C	Up to 6 months[4][7]	Recommended for long-term storage. Aliquot to avoid repeated freeze-thaw cycles.[3][7][8]	

Experimental Protocols

Protocol 1: Preparation of a 100 mM **ZAP-180013** Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **ZAP-180013** in Dimethyl Sulfoxide (DMSO).

Materials:

- **ZAP-180013** powder (Molecular Weight: 454.32 g/mol)[\[1\]](#)
- Anhydrous/freshly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath

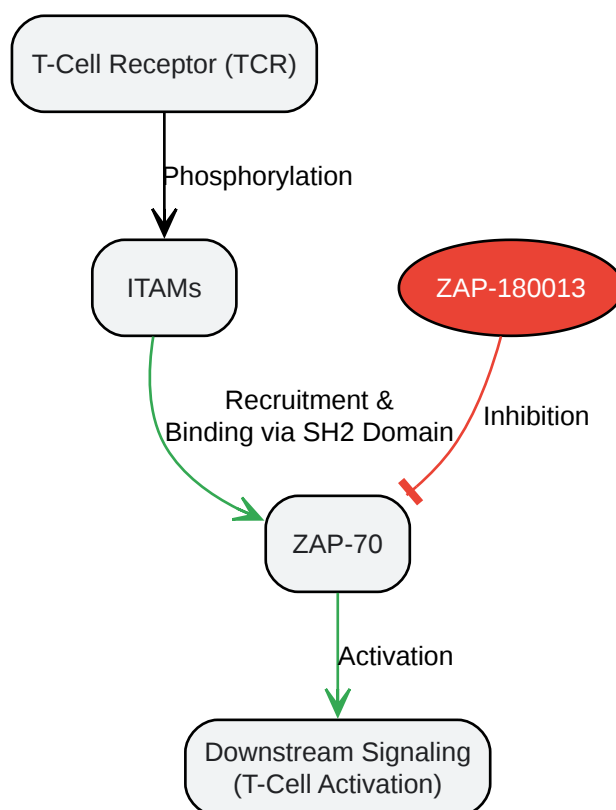
Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Equilibration: Allow the vial of **ZAP-180013** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **ZAP-180013** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 45.43 mg of **ZAP-180013**. Note: It is recommended to use the entire content of a pre-weighed vial to avoid inaccuracies from handling small powder quantities.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial containing the **ZAP-180013** powder. For 45.43 mg, add 1 mL of DMSO to achieve a 100 mM concentration.
- Dissolution:
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If particles are present, place the vial in an ultrasonic bath for 5-10 minutes, or until the solution is clear.[\[5\]](#) Gentle warming to 37°C can also aid in dissolution.[\[9\]](#)[\[8\]](#)

- Sterilization (Optional): If required for your application, filter the stock solution through a 0.22 μm syringe filter into a sterile vial.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^{[3][7][8]}
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[3][4][7]}

Visualizations

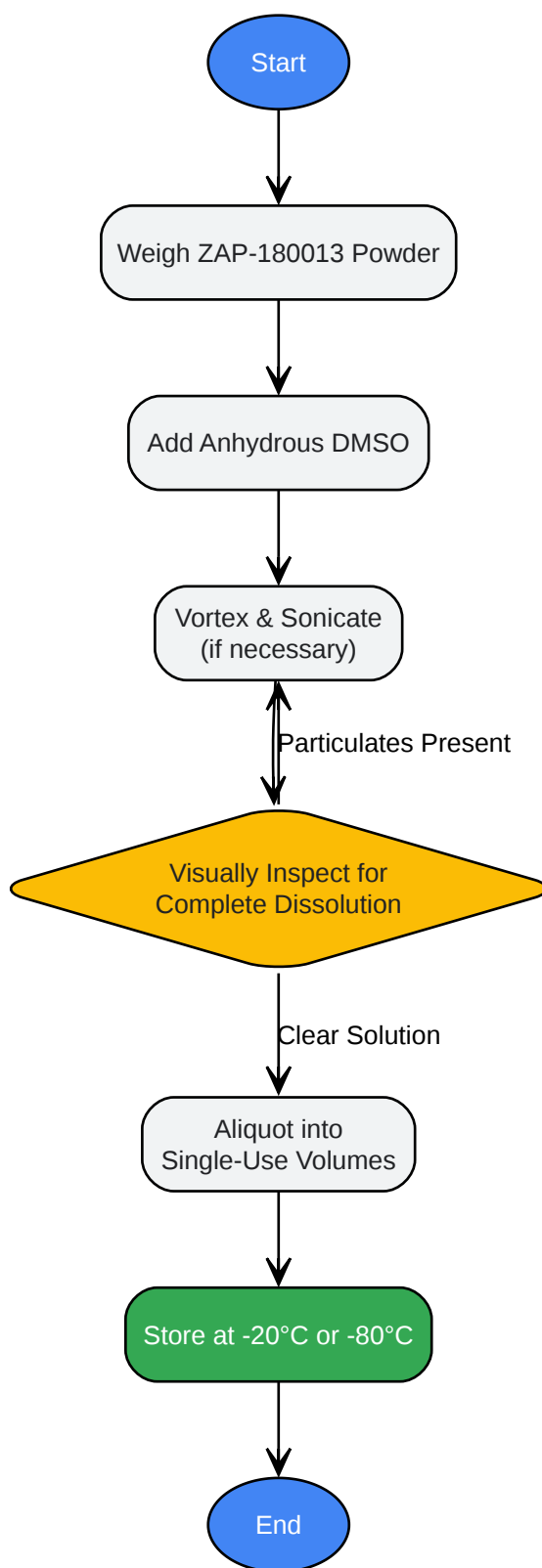
Diagram 1: **ZAP-180013** Mechanism of Action



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Caption: **ZAP-180013** inhibits ZAP-70, blocking T-cell activation.

Diagram 2: **ZAP-180013** Stock Solution Preparation Workflow



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Caption: Workflow for preparing **ZAP-180013** stock solution.

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